

1-Chloro-2-methylpropane material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropane

Cat. No.: B167039

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An In-depth Technical Guide to 1-Chloro-2-methylpropane

This guide provides comprehensive safety and technical information for **1-chloro-2-methylpropane**, also known as isobutyl chloride. The content is intended for researchers, scientists, and professionals in drug development who handle this chemical. The information is compiled from various safety data sheets and chemical suppliers.

Chemical and Physical Properties

1-Chloro-2-methylpropane is a clear, colorless liquid with a characteristic, strong odor.^[1] It is a highly flammable organochlorine compound.^{[1][2]} Its chemical and physical properties are summarized in the table below.

Property	Value
Molecular Formula	C4H9Cl[1][2][3]
Molecular Weight	92.57 g/mol [2][3]
CAS Number	513-36-0[1][2]
Appearance	Clear, colorless liquid[1][4]
Odor	Strong, characteristic[1]
Boiling Point	68-69 °C (154.4-156.2 °F) at 760 mmHg[1][2][4]
Melting Point	-131 °C (-203.8 °F)[1][4]
Flash Point	-7 °C (19.4 °F)[1]
Density	0.883 g/mL at 25 °C[4]
Vapor Pressure	120 mmHg at 20 °C[1]
Vapor Density	3.19 (Air = 1)[1]
Water Solubility	Insoluble (28 mg/L at 20 °C)[1][4]
Solubility in Other Solvents	Miscible with ethanol and ether[4]
Autoignition Temperature	395 °C (743 °F)[1]

Hazard Identification and Safety

1-Chloro-2-methylpropane is classified as a highly flammable liquid and vapor.[1][3] It may cause skin, eye, and respiratory tract irritation.[3] In case of fire, it can decompose to produce toxic fumes such as carbon monoxide, carbon dioxide, and hydrogen chloride.[1][4]

GHS Hazard Classification

- Flammable Liquids: Category 2[1][5]

Hazard Statements

- H225: Highly flammable liquid and vapour.[3][5]

Precautionary Statements

A comprehensive list of precautionary statements includes:

- Prevention: P210, P233, P240, P241, P242, P243, P280[6][5]
- Response: P303+P361+P353, P370+P378[6][5]
- Storage: P403+P235[6][5]
- Disposal: P501[6][5]

Fire and Explosion Data

Due to its low flash point, **1-chloro-2-methylpropane** poses a significant fire risk. Its vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.[1]

Parameter	Value
Flash Point	-7 °C (19.4 °F)[1]
Flammability Limits in Air	Lower: 2.0%
Upper: 8.8%	
Suitable Extinguishing Media	Carbon dioxide (CO2), dry chemical, foam, or water spray.[1][3]
Unsuitable Extinguishing Media	Solid streams of water may be ineffective.[3]

Toxicological Information

The toxicological properties of **1-chloro-2-methylpropane** have not been fully investigated.[1][3][5] However, it is known to be harmful if inhaled, swallowed, or absorbed through the skin.[3]

Exposure Route	Effects
Inhalation	May cause respiratory tract irritation. High vapor concentrations can lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.[1][3]
Skin Contact	May cause skin irritation.[3]
Eye Contact	May cause eye irritation.[3]
Ingestion	May be harmful if swallowed.[3]

No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[3][5]

Experimental Protocols

Handling and Storage

General Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.[6]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Take precautionary measures against static discharge.[4][5]
- Avoid contact with skin, eyes, and clothing.[1]
- Avoid inhalation of vapor or mist.[3]

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed.[3]

- Recommended storage temperature is between 2-8°C.
- Incompatible with strong oxidizing agents, strong bases, and active metals like sodium or potassium.[\[1\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[1\]](#)[\[7\]](#)
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[1\]](#)

First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)[\[3\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes.[\[1\]](#)[\[6\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.[\[1\]](#)[\[3\]](#)

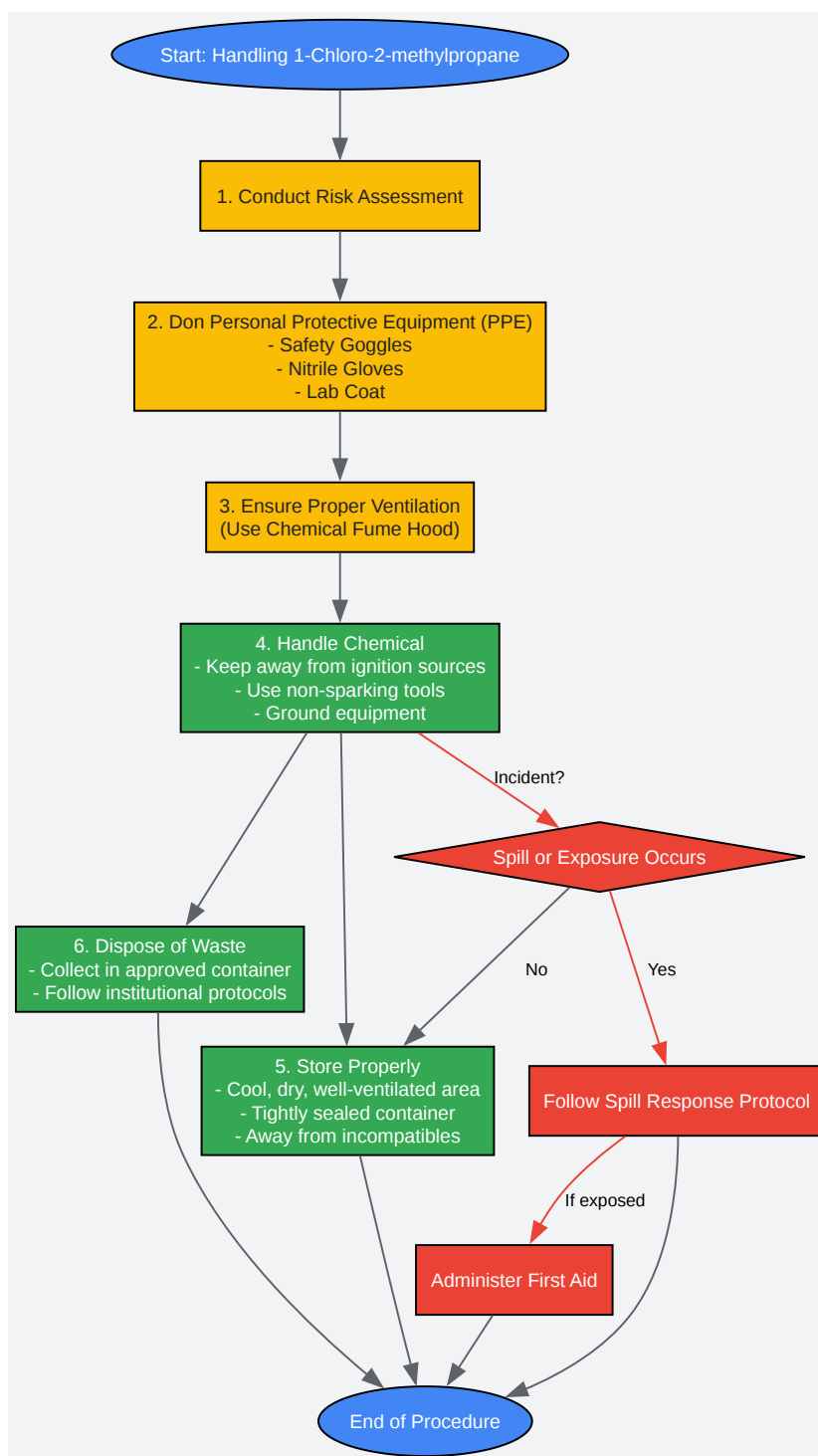
Spill and Leak Procedures

- Small Spills (<50 mL):
 - Ensure adequate ventilation and eliminate all ignition sources.[\[8\]](#)
 - Wear appropriate PPE (gloves, eye protection, and respirator if necessary).[\[7\]](#)[\[8\]](#)
 - Absorb the spill with inert material (e.g., sand, vermiculite).[\[1\]](#)

- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)[\[8\]](#)
- Clean the spill area with soap and water.[\[7\]](#)
- Large Spills (>50 mL):
 - Evacuate the area immediately.[\[7\]](#)[\[8\]](#)
 - If the spill is outside of a fume hood, call emergency services (911), and if safe to do so, pull the fire alarm and exit the building.[\[7\]](#)
 - Prevent further leakage or spillage if safe to do so.[\[3\]](#)[\[8\]](#)
 - Do not let the product enter drains.[\[3\]](#)[\[4\]](#)[\[8\]](#)

Visualizations

Safe Handling Workflow for 1-Chloro-2-methylpropane



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Caption: Workflow for the safe handling of **1-Chloro-2-methylpropane**.

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